

Commercial Suppliers of Diflunisal-d3 for Research: A Technical Guide

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Compound of Interest

Compound Name: *Diflunisal-d3*

Cat. No.: *B12418912*

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For researchers, scientists, and drug development professionals requiring high-purity **Diflunisal-d3** for their studies, a clear understanding of the commercial supplier landscape is crucial. This technical guide provides an in-depth overview of prominent suppliers, their product specifications, and relevant technical information to aid in the procurement and application of this stable isotope-labeled compound.

Introduction to Diflunisal-d3

Diflunisal-d3 is the deuterated form of Diflunisal, a nonsteroidal anti-inflammatory drug (NSAID) derived from salicylic acid. The incorporation of three deuterium atoms into the molecule makes it a valuable tool in pharmacokinetic and metabolic studies, often used as an internal standard in mass spectrometry-based analyses. Its parent compound, Diflunisal, functions by non-selectively inhibiting cyclooxygenase (COX) enzymes, thereby blocking the synthesis of prostaglandins involved in pain and inflammation.^[1]

Commercial Supplier Landscape

Several reputable chemical suppliers offer **Diflunisal-d3** for research purposes. The following table summarizes the key quantitative data for products from leading suppliers.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities
MedchemExpress	HY-18342S	1286107-99-0	C ₁₃ H ₅ D ₃ F ₂ O ₃	253.22	>98%	1mg, 5mg, 10mg, 25mg, 50mg, 100mg
Simson Pharma Limited	D1820001	1286107-99-0	C ₁₃ H ₅ D ₃ F ₂ O ₃	253.22	>98% (CoA provided)	Custom Synthesis
Pharmaffiliates	PA STI 031680	1286107-99-0	C ₁₃ H ₅ D ₃ F ₂ O ₃	253.22	High Purity (CoA provided)	Inquire for details

Note: Purity and available quantities are subject to change and should be confirmed with the supplier at the time of inquiry. A Certificate of Analysis (CoA) is typically provided with the product, offering detailed information on its purity and characterization.

Experimental Protocols

While specific experimental protocols for **Diflunisal-d3** are highly dependent on the research application, a common use is as an internal standard in analytical methods. Below is a generalized protocol for an in vitro cyclooxygenase (COX) inhibition assay, a typical experiment for evaluating the parent compound, Diflunisal.

In Vitro COX-1/COX-2 Inhibition Assay

Objective: To determine the inhibitory activity of a compound against COX-1 and COX-2 enzymes.

Materials:

- COX-1 and COX-2 enzymes (human or ovine)

- Arachidonic acid (substrate)
- Colorimetric or fluorometric probe (e.g., Amplex Red)
- Heme
- Assay buffer (e.g., 0.1 M Tris-HCl, pH 8.0)
- Test compound (Diflunisal) and internal standard (**Diflunisal-d3**)
- 96-well microplate
- Microplate reader

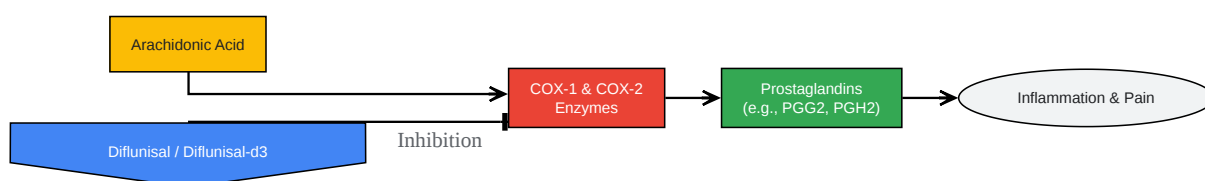
Methodology:

- **Reagent Preparation:** Prepare all reagents and solutions as per the manufacturer's instructions. A stock solution of the test compound and internal standard is typically prepared in a suitable solvent like DMSO.
- **Enzyme Incubation:** In a 96-well plate, add the assay buffer, heme, and the COX enzyme (either COX-1 or COX-2).
- **Inhibitor Addition:** Add varying concentrations of the test compound (Diflunisal) to the wells. For control wells, add the vehicle (e.g., DMSO).
- **Pre-incubation:** Incubate the plate at room temperature for a specified time (e.g., 10-15 minutes) to allow the inhibitor to bind to the enzyme.
- **Substrate Addition:** Initiate the enzymatic reaction by adding arachidonic acid to all wells.
- **Detection:** Simultaneously, add the detection probe. The probe will react with the prostaglandin G2 (PGG2) produced by the COX enzyme to generate a measurable signal (color or fluorescence).
- **Measurement:** Read the absorbance or fluorescence at the appropriate wavelength using a microplate reader at several time points.

- **Data Analysis:** Calculate the rate of reaction for each concentration of the inhibitor. Determine the IC_{50} value, which is the concentration of the inhibitor required to reduce the enzyme activity by 50%. **Diflunisal-d3** would be used in a parallel mass spectrometry-based assay to accurately quantify the amount of prostaglandin produced.

Visualizations

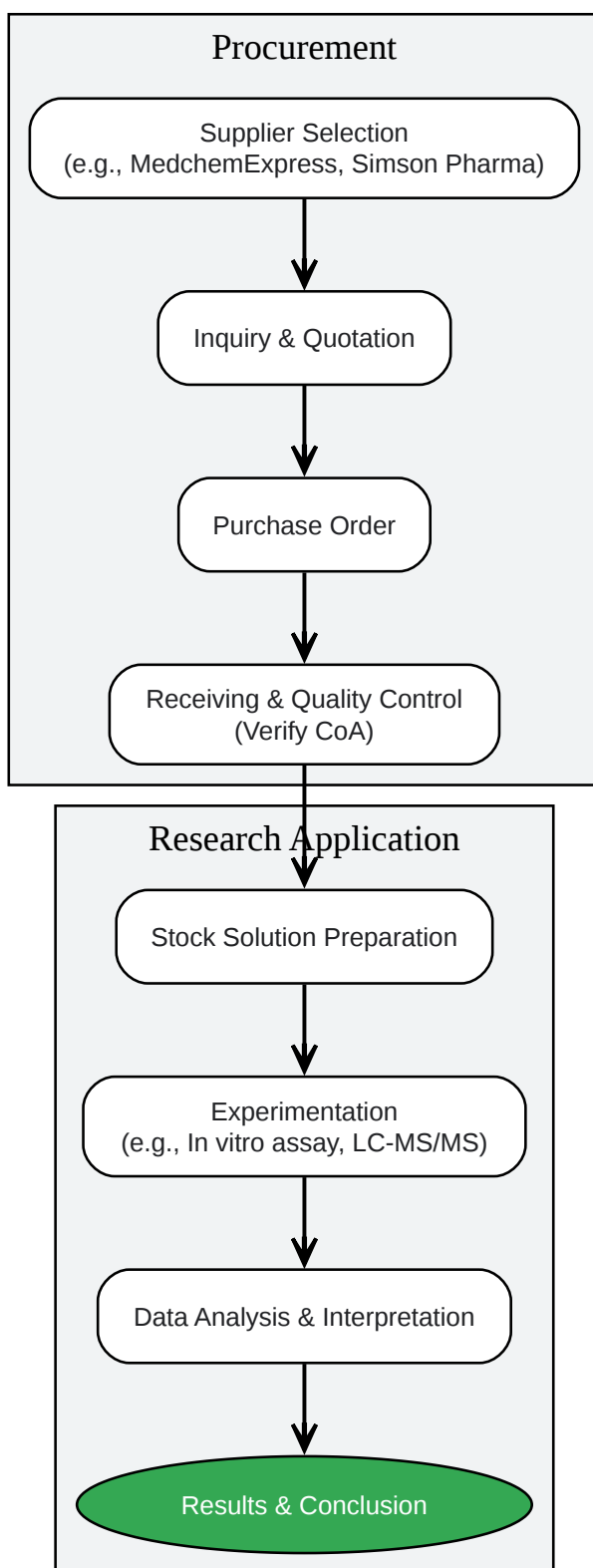
Signaling Pathway of Diflunisal's Mechanism of Action



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Caption: Mechanism of action of Diflunisal as a non-selective COX inhibitor.

Experimental Workflow for Utilizing **Diflunisal-d3** in Research



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Caption: General workflow for procuring and using **Diflunisal-d3** in a research setting.

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References

- 1. What is the mechanism of Diflunisal? [synapse.patsnap.com]
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